

Application Note: Non-Aqueous Titrimetric Assay for the Determination of Loratadine

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Compound of Interest

Compound Name: Aloradine
Cat. No.: B10858135

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Loratadine is a second-generation histamine H1 receptor antagonist used to treat allergies.[1] It is a weak base with a pKa of 5.0, making it suitable for analysis by non-aqueous titration.[2] This method is particularly useful for the quantification of weakly acidic or basic substances that are insoluble in water.[3][4] This application note provides a detailed protocol for the non-aqueous titrimetric assay of loratadine in its pure form and in pharmaceutical preparations. The method is simple, cost-effective, rapid, and precise.[3]

Principle

In a non-aqueous solvent system, the basic properties of loratadine are enhanced. This allows for its accurate titration with a strong acid, such as perchloric acid, dissolved in a non-aqueous solvent like glacial acetic acid. The endpoint of the titration is determined by a visual indicator, crystal violet, which changes color from violet to faint blue.[2]

Experimental Protocols

Materials and Reagents

- Loratadine (pure standard or pharmaceutical formulation)
- Glacial Acetic Acid (CH_3COOH), analytical reagent grade

- Perchloric Acid (HClO_4 , 70% w/v), analytical reagent grade
- Potassium Hydrogen Phthalate (KHP), primary standard
- Crystal Violet Indicator (0.1% w/v in glacial acetic acid)
- Whatman No. 45 μm filter paper

Preparation of Solutions

2.1. 0.1 M Perchloric Acid in Glacial Acetic Acid (Titrant)

- Mix 8.5 mL of 70% perchloric acid with 500 mL of glacial acetic acid.
- Add 21 mL of acetic anhydride and allow the solution to stand for 24 hours.
- Standardize the solution against potassium hydrogen phthalate.

2.2. Crystal Violet Indicator Solution (0.1% w/v)

- Dissolve 0.1 g of crystal violet powder in 100 mL of glacial acetic acid.

Sample Preparation

3.1. Standard Loratadine Solution (2.0 - 20.0 mg/mL)

- Accurately weigh 2.0 g of pure loratadine and transfer it to a 100 mL volumetric flask.[\[2\]](#)
- Dissolve the powder in glacial acetic acid.[\[2\]](#)
- Dilute to the mark with glacial acetic acid to obtain a stock solution.[\[2\]](#)
- Prepare working solutions with concentrations ranging from 2.0 to 20.0 mg/mL by further dilution with glacial acetic acid.[\[2\]](#)

3.2. Loratadine Tablets

- Weigh and finely powder twenty tablets.

- Accurately weigh an amount of the powder equivalent to 0.5 g of loratadine and transfer it to a 25 mL volumetric flask.[\[2\]](#)
- Add an appropriate volume of glacial acetic acid and mix well.[\[2\]](#)
- Dilute to the mark with glacial acetic acid, mix, and filter through a Whatman No. 45 μ m filter paper.[\[2\]](#)
- Further dilute with glacial acetic acid to obtain a sample solution within the 2.0 to 20.0 mg/mL range.[\[2\]](#)

3.3. Loratadine Suspensions

- Gently evaporate the suspension to dryness on a hot plate.[\[2\]](#)
- Accurately weigh an amount of the residue equivalent to 0.5 g of loratadine and transfer it to a 25 mL volumetric flask.[\[2\]](#)
- Reconstitute with an appropriate volume of glacial acetic acid.[\[2\]](#)
- Dilute to the mark with glacial acetic acid, mix well, and filter.[\[2\]](#)
- Further dilute to achieve a concentration within the 2.0 to 20.0 mg/mL range.[\[2\]](#)

Titration Procedure

- Transfer 1.0 mL of the prepared loratadine sample solution (2.0 to 20.0 mg/mL) to a 50 mL dry conical flask.[\[2\]](#)
- Add glacial acetic acid to make up the volume to 10 mL.[\[2\]](#)
- Add two drops of crystal violet indicator. The solution will turn violet.[\[2\]](#)
- Titrate the solution with the standardized 0.1 M perchloric acid.[\[2\]](#)
- The endpoint is reached when the color of the solution changes from violet to a faint blue.[\[2\]](#)
- Perform a blank determination by titrating 10 mL of glacial acetic acid with the 0.1 M perchloric acid.[\[3\]](#)

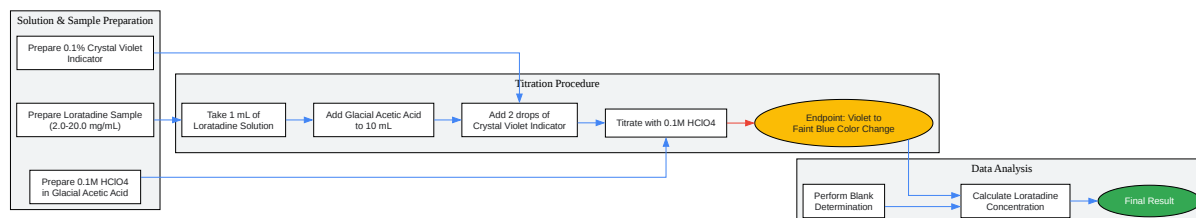
- Subtract the blank titer value from the sample titer value.[3]

Data Presentation

The following table summarizes the quantitative data from a study on the non-aqueous titrimetric assay of loratadine.

Parameter	Value
Titrant Concentration	0.1 M HClO ₄ in CH ₃ COOH
Sample Concentration Range	2.0 - 20.0 mg/mL
Indicator	Crystal Violet (0.1% w/v in CH ₃ COOH)
Endpoint Color Change	Violet to Faint Blue
Percentage Recoveries	84.8 ± 0.1% to 100.9 ± 0.1%

Mandatory Visualization



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Caption: Workflow for the non-aqueous titrimetric assay of loratadine.

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